

Physical properties of 5,6-Dimethyl-2,3-dihydropyrazine (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5,6-Dimethyl-2,3-dihydropyrazine

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Physical Properties of 5,6-Dimethyl-2,3-dihydropyrazine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **5,6-Dimethyl-2,3-dihydropyrazine**, a heterocyclic organic compound of interest in various chemical and pharmaceutical research domains. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties

The physical characteristics of **5,6-Dimethyl-2,3-dihydropyrazine** are crucial for its handling, purification, and application in synthetic chemistry and materials science. The primary physical constants are summarized below.

Physical Property	Value	Conditions
Boiling Point	60-63 °C	at 18 Torr[1]
	173.2 °C	at 760 mmHg[2]
Density	1.02 g/cm ³	Predicted[1][2]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard laboratory procedures for measuring the boiling point and density of liquid organic compounds like **5,6-Dimethyl-2,3-dihydropyrazine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and reliable method for its determination is the distillation method.[\[3\]](#)[\[4\]](#)

Methodology:

- Apparatus Setup: Assemble a simple distillation apparatus. This typically includes a round-bottom flask, a heating mantle, a distillation head with a port for a thermometer, a condenser, and a receiving flask.
- Sample Preparation: Place a small volume of **5,6-Dimethyl-2,3-dihydropyrazine** into the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- Heating: Begin to gently heat the flask. The liquid will start to vaporize.
- Temperature Measurement: Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Data Recording: The temperature will rise and then stabilize. The constant temperature observed during the collection of the distillate is recorded as the boiling point of the substance.[\[4\]](#) It is important to note the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Density

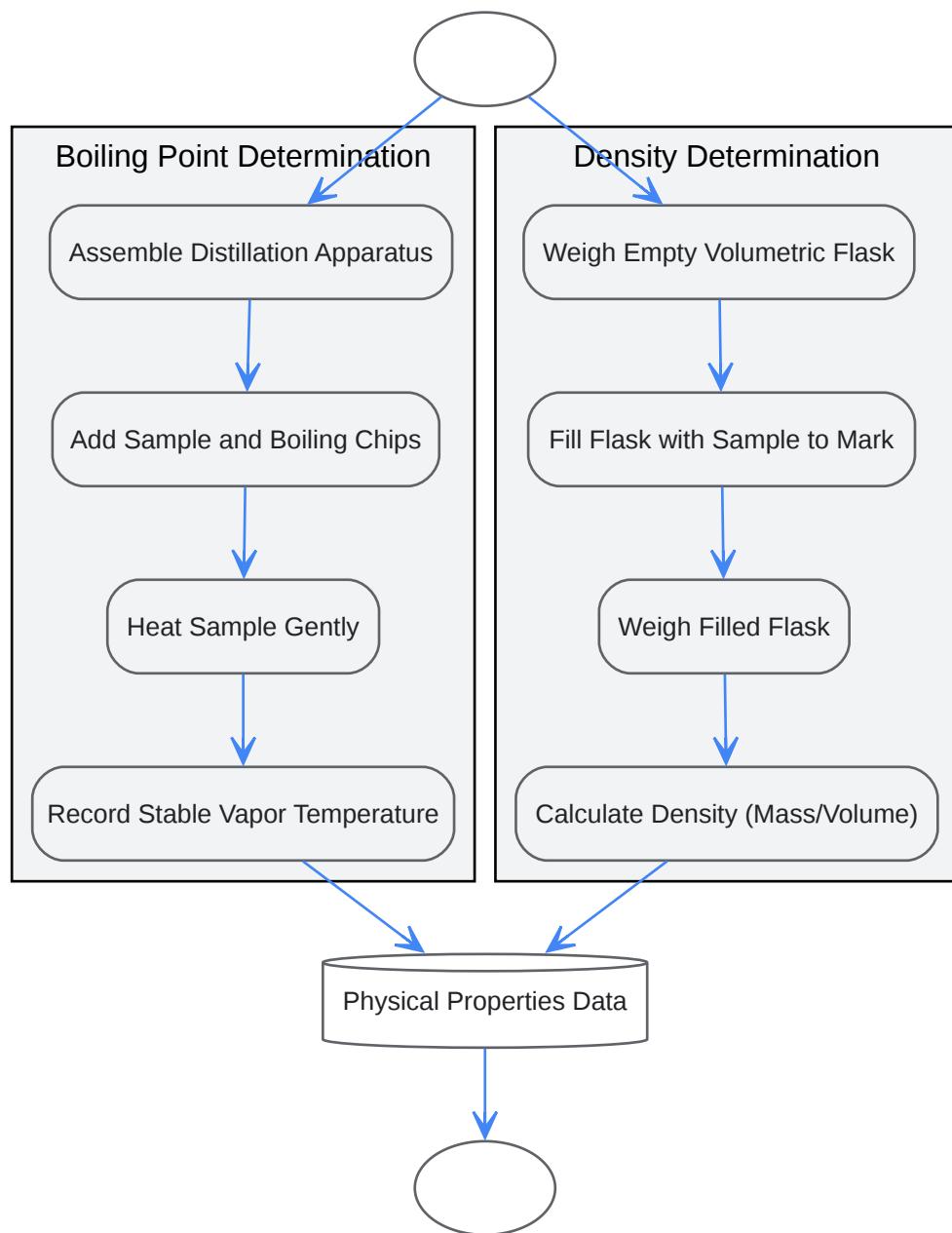
Density is a fundamental physical property defined as the mass of a substance per unit volume.[\[5\]](#) For a liquid, it can be accurately determined using a pycnometer or a volumetric flask.

Methodology:

- Mass of Empty Container: Accurately weigh a clean, dry volumetric flask of a known volume (e.g., 10 mL) on an analytical balance.
- Mass of Container with Sample: Carefully fill the volumetric flask to the calibration mark with **5,6-Dimethyl-2,3-dihydropyrazine**. Ensure the temperature of the liquid is recorded. Weigh the filled flask.
- Calculation: The mass of the liquid is the difference between the mass of the filled flask and the empty flask. The density is then calculated by dividing the mass of the liquid by its known volume.[\[6\]](#)

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **5,6-Dimethyl-2,3-dihydropyrazine**.



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Caption: Workflow for Physical Property Determination.

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- To cite this document: BenchChem. [Physical properties of 5,6-Dimethyl-2,3-dihydropyrazine (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b095150#physical-properties-of-5-6-dimethyl-2-3-dihydropyrazine-boiling-point-density\]](https://www.benchchem.com/product/b095150#physical-properties-of-5-6-dimethyl-2-3-dihydropyrazine-boiling-point-density)

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